

In-Depth Technical Guide: Ethyl N-Boc-4-fluoropiperidine-4-carboxylate

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Compound of Interest

Compound Name: *Ethyl N-Boc-4-fluoropiperidine-4-carboxylate*

Cat. No.: *B1320845*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl N-Boc-4-fluoropiperidine-4-carboxylate is a fluorinated heterocyclic building block of significant interest in medicinal chemistry and drug discovery. Its unique structural features, including the piperidine scaffold, the fluorine atom at the C4 position, and the Boc-protected amine, make it a valuable intermediate for the synthesis of complex molecular architectures with potential therapeutic applications. The presence of fluorine can modulate physicochemical properties such as lipophilicity, metabolic stability, and binding affinity of the final compounds. This guide provides a comprehensive overview of its chemical properties, a plausible synthesis protocol, analytical methodologies, and its potential applications.

Chemical and Physical Properties

Ethyl N-Boc-4-fluoropiperidine-4-carboxylate is a well-defined chemical entity with the following key identifiers and properties.

Property	Value	Reference
Molecular Weight	275.318 g/mol	[1]
Molecular Formula	C ₁₃ H ₂₂ FNO ₄	[1]
CAS Number	416852-82-9	[1]
Synonyms	1-Boc-4-fluoro-4-piperidinecarboxylic acid ethyl ester, 1-tert-butyl 4-ethyl 4-fluoropiperidine-1,4-dicarboxylate	[1]

Synthesis and Experimental Protocols

The synthesis of **Ethyl N-Boc-4-fluoropiperidine-4-carboxylate** can be achieved through a multi-step process starting from commercially available materials. The following is a representative experimental protocol adapted from procedures for similar fluorinated piperidine derivatives.

Diagram: Synthetic Workflow



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Caption: Synthetic workflow for **Ethyl N-Boc-4-fluoropiperidine-4-carboxylate**.

Detailed Protocol: Synthesis of Ethyl N-Boc-4-fluoropiperidine-4-carboxylate

- Fluorination of Ethyl N-Boc-4-oxopiperidine-4-carboxylate:
 - To a solution of Ethyl N-Boc-4-oxopiperidine-4-carboxylate in anhydrous dichloromethane (CH₂Cl₂) cooled to -78 °C under an inert atmosphere (e.g., nitrogen or argon), slowly add

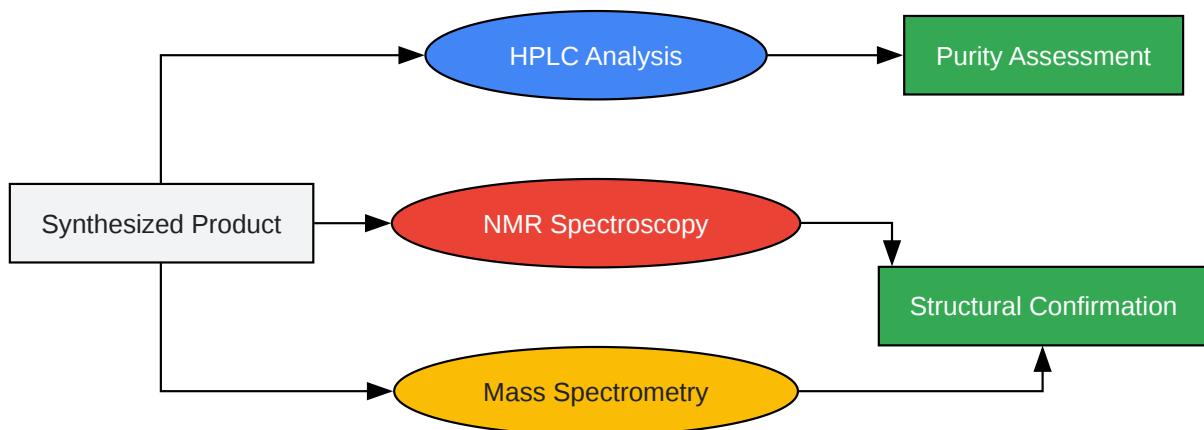
a solution of diethylaminosulfur trifluoride (DAST) or another suitable fluorinating agent (e.g., Deoxofluor) in CH_2Cl_2 .

- The reaction mixture is stirred at -78°C for a specified period and then allowed to warm to room temperature.
- The reaction progress is monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Work-up and Extraction:
 - Upon completion, the reaction is carefully quenched by the slow addition of a saturated aqueous solution of sodium bicarbonate (NaHCO_3).
 - The organic layer is separated, and the aqueous layer is extracted with CH_2Cl_2 .
 - The combined organic layers are washed with brine, dried over anhydrous sodium sulfate (Na_2SO_4), filtered, and concentrated under reduced pressure.
- Purification:
 - The crude product is purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure **Ethyl N-Boc-4-fluoropiperidine-4-carboxylate**.

Analytical Characterization

The identity and purity of the synthesized compound are confirmed using standard analytical techniques.

Diagram: Analytical Workflow



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Caption: Analytical workflow for the characterization of the product.

High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the purity of the final product.
- Method: Reversed-phase HPLC is typically employed.
 - Column: C18 column (e.g., 4.6 x 150 mm, 5 µm).
 - Mobile Phase: A gradient of acetonitrile in water, often with an additive like 0.1% formic acid or trifluoroacetic acid.
 - Detection: UV detection at a suitable wavelength (e.g., 210 nm).
 - Data Analysis: The purity is determined by the area percentage of the main peak.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To confirm the chemical structure of the compound.
- Method: ^1H NMR, ^{13}C NMR, and ^{19}F NMR spectra are recorded.
 - Solvent: Deuterated chloroform (CDCl_3) or dimethyl sulfoxide (DMSO-d_6).

- Expected ^1H NMR Signals: Resonances corresponding to the protons of the ethyl group, the piperidine ring, and the tert-butyl group of the Boc protecting group.
- Expected ^{13}C NMR Signals: Signals for the carbonyl carbons of the ester and carbamate, the carbons of the piperidine ring (with the C4 carbon showing a characteristic splitting due to the fluorine atom), and the carbons of the ethyl and Boc groups.
- Expected ^{19}F NMR Signals: A signal corresponding to the fluorine atom at the C4 position.

Mass Spectrometry (MS)

- Objective: To confirm the molecular weight of the compound.
- Method: Electrospray ionization (ESI) is a common technique.
- Expected Result: The mass spectrum should show a peak corresponding to the molecular ion $[\text{M}+\text{H}]^+$ or other adducts (e.g., $[\text{M}+\text{Na}]^+$).

Applications in Drug Discovery and Development

Ethyl N-Boc-4-fluoropiperidine-4-carboxylate serves as a critical intermediate in the synthesis of a wide range of biologically active molecules. The piperidine moiety is a common scaffold in many approved drugs, and the introduction of a fluorine atom can enhance metabolic stability and receptor binding affinity.

Potential Therapeutic Areas:

- Neuroscience: As a precursor for compounds targeting central nervous system (CNS) receptors.
- Oncology: In the development of novel anti-cancer agents.
- Infectious Diseases: As a building block for new antibacterial and antiviral drugs.

Conclusion

Ethyl N-Boc-4-fluoropiperidine-4-carboxylate is a valuable and versatile building block for the synthesis of novel chemical entities in drug discovery. Its well-defined properties and the

availability of synthetic and analytical protocols facilitate its use in medicinal chemistry programs. The strategic incorporation of this fluorinated piperidine derivative can lead to the development of drug candidates with improved pharmacological profiles.

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References

- 1. CAS 416852-82-9 | Ethyl N-BOC-4-fluoropiperidine-4-carboxylate - Synblock [synblock.com]
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